

# Personal protective equipment for handling ATP disodium salt hydrate

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## Compound of Interest

Compound Name: ATP disodium salt hydrate

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## Essential Safety and Handling Guide for ATP Disodium Salt Hydrate

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of Adenosine 5'-triphosphate (ATP) disodium salt hydrate. Following these procedures will help ensure a safe laboratory environment and maintain the integrity of your research.

### I. Personal Protective Equipment (PPE)

When handling **ATP disodium salt hydrate**, especially in its powdered form, wearing the appropriate personal protective equipment is the first line of defense against potential exposure.

- Primary Protection:
  - Lab Coat: A standard lab coat should be worn to protect against spills.
  - Gloves: Nitrile or latex gloves are required to prevent skin contact.<sup>[1]</sup> Change gloves immediately if they become contaminated.
  - Eye Protection: Safety glasses with side shields or chemical splash goggles are mandatory to protect the eyes from dust particles and splashes.<sup>[2]</sup>

- For Operations with High Dust Potential:
  - Respiratory Protection: If there is a risk of inhaling dust, such as when weighing large quantities or if the ventilation is inadequate, a NIOSH-approved respirator is recommended.[\[3\]](#)

## II. Operational Plan: From Receipt to Use

A systematic approach to handling **ATP disodium salt hydrate** from the moment it arrives in the laboratory to its use in experiments is critical for safety and to avoid contamination.

### 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store the container in a cool, dry, and well-ventilated place.[\[4\]](#)
- For long-term stability, it is recommended to store the product at  $-20\text{ }^{\circ}\text{C}$ .[\[5\]](#)[\[6\]](#)
- Keep the container tightly closed to prevent moisture absorption.[\[4\]](#)

### 2. Handling and Weighing the Powder:

- Preparation:
  - Before handling, ensure you are wearing the appropriate PPE (lab coat, gloves, and safety glasses).
  - Perform all manipulations of the powder in a designated area, such as a chemical fume hood or a ventilated enclosure, to minimize inhalation risk.[\[7\]](#)[\[8\]](#)
- Procedure:
  - Place a weigh boat on an analytical balance and tare the balance.
  - Carefully scoop the desired amount of **ATP disodium salt hydrate** powder onto the weigh boat. Avoid creating dust.

- If weighing cannot be done in a fume hood, tare a sealed container, add the powder inside the hood, seal the container, and then weigh it outside the hood.<sup>[7]</sup>
- Record the weight and promptly close the main container.
- Clean any spills immediately with a damp cloth or paper towel.

### 3. Preparing an Aqueous Solution:

- Preparation:

- Gather all necessary equipment: a volumetric flask, a beaker, a magnetic stirrer and stir bar, and purified water.
- Ensure all glassware is clean and dry.

- Procedure:

- Add the weighed **ATP disodium salt hydrate** to a beaker.
- Add a portion of the purified water to the beaker, typically about half of the final desired volume.
- Place the beaker on a magnetic stirrer and add a stir bar. Stir until the solid is completely dissolved. ATP is soluble in water.<sup>[5][6]</sup>
- Once dissolved, carefully transfer the solution to a volumetric flask.
- Rinse the beaker with a small amount of purified water and add the rinsing to the volumetric flask to ensure a complete transfer.
- Add purified water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Label the flask with the chemical name, concentration, and date of preparation.

### III. Disposal Plan

Proper disposal of chemical waste is essential to protect the environment and comply with regulations.

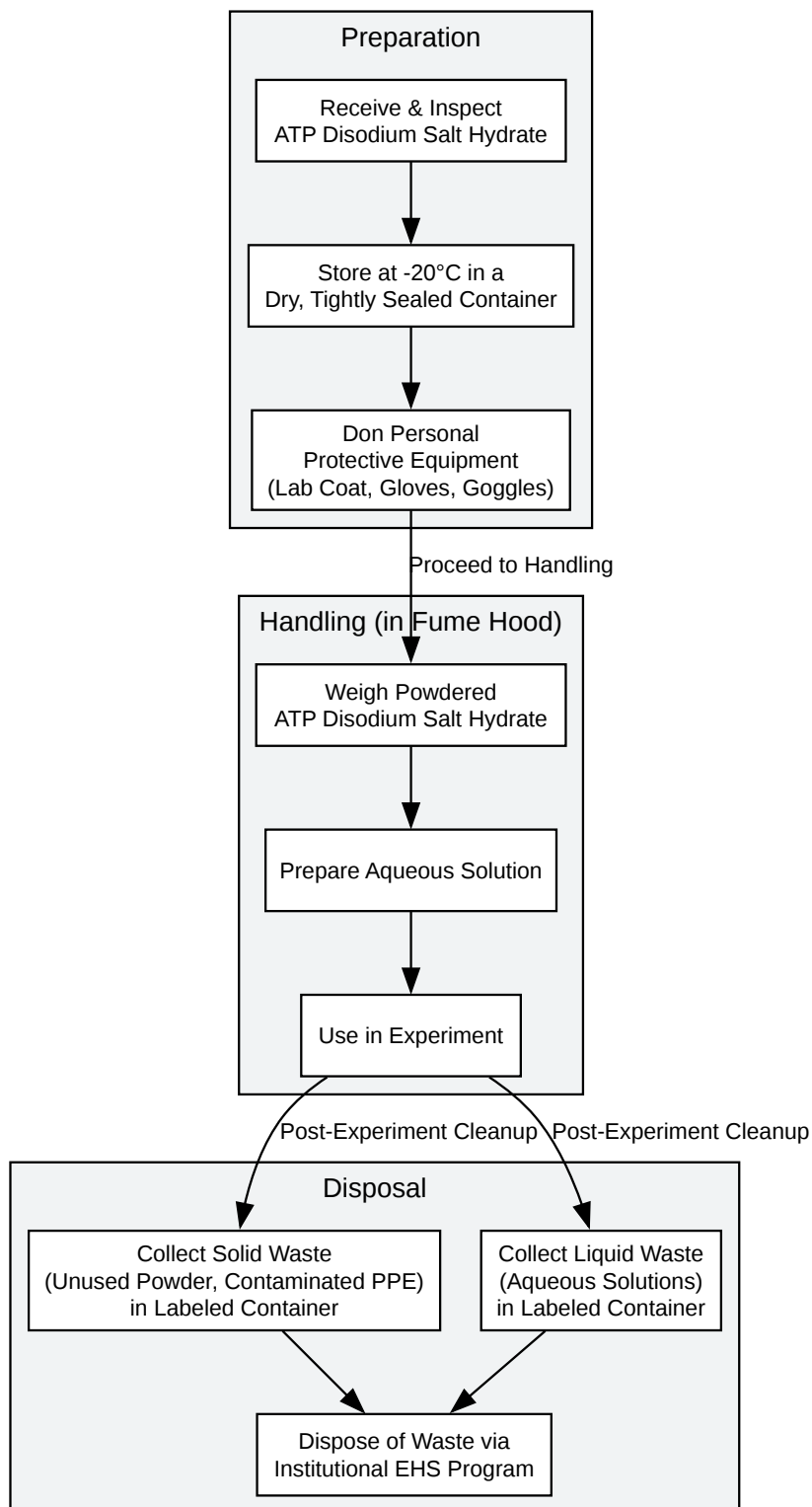
- Unused Product and Contaminated Materials:
  - Dispose of unused **ATP disodium salt hydrate** and any materials contaminated with it (e.g., weigh boats, gloves) as chemical waste.
  - Collect these materials in a designated and clearly labeled hazardous waste container.[\[9\]](#)  
[\[10\]](#)
  - Do not dispose of the solid chemical in the regular trash.[\[9\]](#)
- Aqueous Solutions:
  - Aqueous solutions of **ATP disodium salt hydrate** should not be poured down the drain.[\[9\]](#)
  - Collect all aqueous waste containing this chemical in a designated hazardous waste container for liquids.
- Empty Containers:
  - Once a container is empty, it should be triple-rinsed with a suitable solvent (like water). The rinsate should be collected as hazardous waste.[\[9\]](#)
  - After triple-rinsing, the container can often be disposed of as regular trash, but be sure to deface the label first.[\[9\]](#)
- General Guidance:
  - Always follow your institution's specific chemical waste disposal procedures.
  - Consult with your environmental health and safety (EHS) department for guidance on proper disposal methods.

### IV. Quantitative Data Summary

Property	Value
Molecular Weight	551.14 g/mol [ <a href="#">11</a> ][ <a href="#">12</a> ]
Appearance	White crystalline powder[ <a href="#">1</a> ]
Solubility	Soluble in water (50 mg/mL)[ <a href="#">5</a> ][ <a href="#">6</a> ]
pH of 5% aq. solution	2.7 - 3.3[ <a href="#">13</a> ]
Storage Temperature	-20 °C[ <a href="#">5</a> ][ <a href="#">6</a> ]
Occupational Exposure Limits	No specific limits have been established.[ <a href="#">2</a> ]

## V. Experimental Workflow Diagram

## Workflow for Safe Handling of ATP Disodium Salt Hydrate

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **ATP disodium salt hydrate**.

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